

Section 1: Executive Summary & Statement on Data Unavailability

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Compound of Interest

Compound Name: 4-Bromo-5,7-dimethyl-1H-indole

CAS No.: 1167056-53-2

Cat. No.: B1523514

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This document provides a comprehensive technical guide for the safe handling, storage, and emergency management of **4-Bromo-5,7-dimethyl-1H-indole**. As a substituted indole, this compound is of significant interest to researchers in medicinal chemistry and drug development, often serving as a key intermediate in the synthesis of biologically active molecules.^[1]

A critical preliminary finding is the absence of a specific, publicly available Safety Data Sheet (SDS) for **4-Bromo-5,7-dimethyl-1H-indole**. This is not uncommon for novel or specialized research chemicals. Therefore, this guide has been constructed based on established principles of chemical safety and by extrapolating data from structurally analogous compounds, including various bromoindoles and bromoanilines. The core directive of this guide is to treat **4-Bromo-5,7-dimethyl-1H-indole** with a high degree of caution, assuming it possesses a hazard profile similar to or greater than its closest structural relatives. This proactive approach ensures a robust margin of safety in all laboratory operations.

Section 2: Inferred Hazard Profile and Toxicological Assessment

The toxicological properties of **4-Bromo-5,7-dimethyl-1H-indole** have not been exhaustively studied. However, an analysis of related structures provides a strong basis for a presumptive hazard assessment.

Structural Analogs Considered:

- 4-Bromoaniline[2]
- 7-Bromo-1H-indole[3][4]
- 4-Bromoindole[5]
- 5-Bromo-7-Azaindole[6]
- 4-Bromo-1H-indole-3-carbaldehyde[7]

Based on the data from these analogs, **4-Bromo-5,7-dimethyl-1H-indole** should be presumed to be:

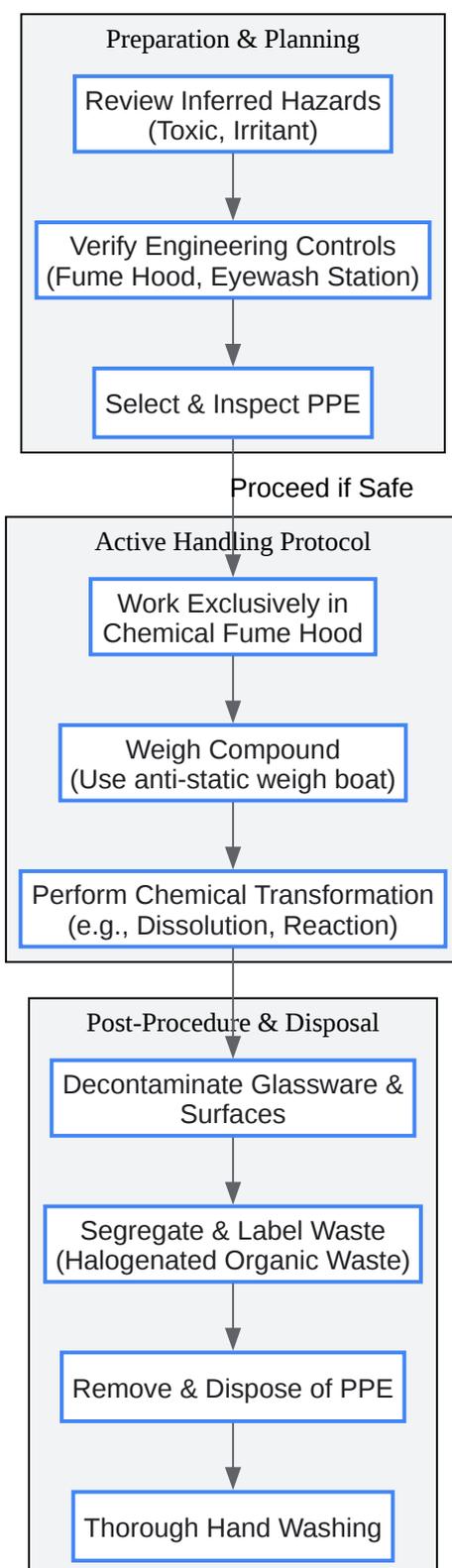
- Acutely Toxic: Harmful if swallowed, toxic in contact with skin, and harmful or toxic if inhaled. [2][3][4][6][8]
- A Severe Irritant: Causes skin irritation and serious eye irritation or damage. [2][3][4][5][6]
- A Respiratory Tract Irritant: May cause respiratory irritation upon inhalation of dust or aerosols. [3][4][5][6]
- A Potential Systemic Hazard: May cause damage to organs through prolonged or repeated exposure. [2][8]
- Environmentally Hazardous: Likely harmful or toxic to aquatic life with long-lasting effects. [2][6][8]

The causality behind this inferred profile lies in the combination of the indole nucleus, a common pharmacophore, and the presence of a bromine atom on the aromatic ring. Halogenated aromatic compounds frequently exhibit toxicological activity and can be absorbed systemically.

Section 3: Risk Assessment and Mitigation

Workflow

A proactive risk mitigation strategy is essential. The primary risks involve exposure via inhalation of the powdered form, dermal contact, and accidental ingestion. The following workflow provides a logical framework for mitigating these risks.



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Caption: Risk Mitigation Workflow for Handling **4-Bromo-5,7-dimethyl-1H-indole**.

Section 4: Personal Protective Equipment (PPE)

Based on the inferred hazards, a stringent PPE protocol is mandatory. Do not handle this compound without the following equipment.

Body Part	Required PPE	Specifications and Best Practices
Eyes/Face	Safety Goggles & Face Shield	Goggles must provide a complete seal. A face shield must be worn over goggles during any operation with the potential for splashing or dust generation. ^[3] ^[9] ^[10]
Hands	Double Nitrile or Neoprene Gloves	For incidental contact, double-layered nitrile gloves are the minimum requirement. For direct handling or risk of splash, heavy-duty neoprene or butyl rubber gloves are recommended. ^[10] Gloves must be changed immediately upon contamination.
Body	Chemical-Resistant Laboratory Coat	A fully buttoned, long-sleeved lab coat made of a suitable chemical-resistant material is required. ^[9] ^[10]
Respiratory	Chemical Fume Hood / Respirator	All handling of the solid and its solutions must occur within a certified chemical fume hood to prevent inhalation. ^[3] ^[11] If weighing must occur outside of a hood, a NIOSH/MSHA-approved respirator with appropriate cartridges is mandatory.

Section 5: Standard Operating Protocol for Handling

This protocol is designed as a self-validating system to minimize exposure.

5.1 Preparation:

- **Area Designation:** Designate a specific area within a chemical fume hood for the handling of this compound.
- **Gather Materials:** Ensure all necessary equipment (spatulas, glassware, solvents, waste containers) is inside the fume hood before introducing the compound.
- **Verify Safety Equipment:** Confirm that a safety shower and eyewash station are unobstructed and operational.^{[3][9]}

5.2 Weighing and Transfer:

- **Tare Container:** Place a tared, anti-static weigh boat or appropriate glassware on the balance inside the fume hood.
- **Gentle Transfer:** Carefully transfer the solid **4-Bromo-5,7-dimethyl-1H-indole** from its storage container to the tared vessel using a clean spatula. Avoid any actions that could generate dust.
- **Close Primary Container:** Immediately and securely close the main storage container.
- **Record Weight:** Record the final weight.

5.3 Dissolution and Reaction:

- **Solvent Addition:** Slowly add the desired solvent to the vessel containing the compound, ensuring the vessel is stable.
- **Controlled Mixing:** Use magnetic stirring or gentle swirling to facilitate dissolution. If heating is required, use a controlled heating mantle and monitor the reaction closely.
- **Maintain Containment:** Keep all operations within the fume hood throughout the entire experimental process.

5.4 Waste Management and Decontamination:

- **Waste Segregation:** All waste, including contaminated gloves, weigh boats, and paper towels, must be disposed of in a clearly labeled "Halogenated Organic Waste" container.
- **Liquid Waste:** Unused solutions or reaction mixtures should be transferred to a sealed, labeled halogenated liquid waste container.
- **Decontamination:** Thoroughly decontaminate all glassware and surfaces that have come into contact with the compound using an appropriate solvent (e.g., acetone, ethanol), collecting the rinsate as halogenated waste.
- **Final Steps:** After completing all work, remove disposable PPE and dispose of it in the designated waste stream. Wash hands and forearms thoroughly with soap and water.[\[2\]](#)[\[3\]](#)[\[4\]](#)
[\[6\]](#)[\[8\]](#)

Section 6: Storage and Stability

Proper storage is critical to maintaining the integrity of the compound and ensuring laboratory safety.

Parameter	Recommendation	Rationale / Source
Condition	Store in a tightly closed container.	Prevents contamination and release. [3] [4] [6] [7]
Location	A dry, cool, and well-ventilated place.	Minimizes degradation and pressure buildup. [3] [4] [6] [11]
Temperature	2 - 8 °C is recommended for long-term stability.	Based on protocols for similar sensitive organic molecules. [9]
Incompatibilities	Strong oxidizing agents, strong bases, amines.	Risk of vigorous or exothermic reactions. [7] [9]
Light	Store protected from light.	Some indole derivatives are light-sensitive. [9]

Section 7: Emergency Procedures

In the event of an exposure or spill, immediate and correct action is vital.

Exposure Route	First Aid Measures
Inhalation	Immediately move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention. [3] [7] [12]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek immediate medical attention. [2] [3] [6] [7]
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. [3] [6] [7] [12]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. If the person is conscious, give them water to drink. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [2] [7] [11] [12]

Spill Management:

- **Minor Spill:** Evacuate unnecessary personnel. Wearing full PPE, cover the spill with an absorbent, non-combustible material (e.g., vermiculite, sand). Sweep up the material and place it in a sealed container for disposal as halogenated waste.
- **Major Spill:** Evacuate the laboratory immediately. Alert safety personnel and prevent entry.

Fire Fighting:

- **Extinguishing Media:** Use dry chemical, carbon dioxide, or alcohol-resistant foam.[\[11\]](#)

- Hazards: Combustion may produce toxic gases such as carbon oxides, nitrogen oxides, and hydrogen bromide.[7]
- Protection: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA).[11]

Section 8: Hazard and Precautionary Data Summary

The following tables summarize the most relevant GHS hazard (H) and precautionary (P) statements derived from analogous compounds. This compound should be managed as if these statements apply directly.

Table 1: Inferred GHS Hazard Statements

Code	Statement	Source Analog(s)
H302	Harmful if swallowed.	4-Bromoaniline, 7-Bromo-1H-indole, 5-Bromo-7-Azaindole[2][4][6]
H311/H312	Toxic/Harmful in contact with skin.	4-Bromoaniline, 7-Bromo-1H-indole[2][4]
H315	Causes skin irritation.	4-Bromoaniline, 7-Bromo-1H-indole, 4-Bromoindole[2][4][5]
H318/H319	Causes serious eye damage/irritation.	4-Bromoaniline, 7-Bromo-1H-indole, 4-Bromoindole[2][4][5]
H331/H332	Toxic/Harmful if inhaled.	4-Bromoaniline, 7-Bromo-1H-indole[2][4]
H335	May cause respiratory irritation.	7-Bromo-1H-indole, 4-Bromoindole[4][5]
H373	May cause damage to organs through prolonged or repeated exposure.	4-Bromoaniline[2]

| H410/H411 | Very toxic/Toxic to aquatic life with long lasting effects. | 4-Bromoaniline, 5-Bromo-7-Azaindole[6][8] |

Table 2: Essential Precautionary Statements

Code	Statement
P260/P261	Do not breathe dust/fume/gas/mist/vapors/spray.[4][6][8]
P264	Wash face, hands and any exposed skin thoroughly after handling.[2][4][8]
P270	Do not eat, drink or smoke when using this product.[2][4][6][8]
P271	Use only outdoors or in a well-ventilated area.[2][4][6][8]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[2][4][6][8]
P302+P352	IF ON SKIN: Wash with plenty of soap and water.[2][4][6]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2][4][6]
P310/P312	Immediately call a POISON CENTER or doctor/physician if you feel unwell.[2][4][6]
P403+P233	Store in a well-ventilated place. Keep container tightly closed.[4][6][8]
P405	Store locked up.[2][3][6][8]

| P501 | Dispose of contents/container to an approved waste disposal plant.[2][3][4][6] |

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